

Comprehensive Safety and Handling Guide for 5-Chloro-6-methyluracil

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Compound of Interest

Compound Name: 5-Chloro-6-methyluracil

Cat. No.: B091756

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **5-Chloro-6-methyluracil** (CAS No: 16018-87-4) in a laboratory setting. Adherence to these guidelines is critical to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

5-Chloro-6-methyluracil is classified with the following hazards according to the Globally Harmonized System (GHS).^[1] While its chemical, physical, and toxicological properties have not been exhaustively investigated, it is known to cause skin, eye, and respiratory irritation.^[2]

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^{[1][3]}
- Skin Irritation (Category 2): Causes skin irritation.^[1]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific target organ toxicity — single exposure (Category 3): May cause respiratory irritation.^[1]

Identifier	Value
Chemical Name	5-Chloro-6-methyluracil
Synonyms	5-chloro-6-methyl-1H-pyrimidine-2,4-dione, 5-CHLORO-2,4-DIHYDROXY-6-METHYLPYRIMIDINE
CAS Number	16018-87-4
Molecular Formula	C5H5ClN2O2
Molecular Weight	160.56 g/mol [3]

Personal Protective Equipment (PPE) and Engineering Controls

The primary method of exposure control should be engineering controls, such as a chemical fume hood, supplemented by appropriate PPE.

Protection Type	Specific Equipment	Standard/Notes
Engineering Controls	Chemical Fume Hood	Always handle the solid powder and prepare solutions within a certified chemical fume hood to minimize inhalation risk. [4] Ensure eyewash stations and safety showers are readily accessible. [5]
Eye/Face Protection	Chemical Splash Goggles or Safety Glasses with Face Shield	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 regulations. A face shield is recommended when a splash hazard exists. [4] [6]
Skin Protection	Chemical-Resistant Gloves (e.g., Nitrile, Butyl Rubber)	Inspect gloves before each use and use proper removal techniques to avoid skin contact. [2] [7] Dispose of contaminated gloves after use. [7]
Lab Coat	Wear a fully buttoned lab coat or other protective clothing to prevent skin exposure. [4]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 Approved Respirator	Required if ventilation is inadequate, dust generation is unavoidable, or irritation symptoms are experienced. [2] [4]

Operational Plan: Step-by-Step Handling Procedures

This procedural workflow outlines the steps for safely handling **5-Chloro-6-methyluracil** from preparation to post-handling cleanup.

Preparation

- Consult SDS: Before beginning work, thoroughly read and understand the Safety Data Sheet (SDS).
- Assemble PPE: Don all required PPE as specified in the table above.
- Prepare Workspace: Ensure work is conducted in a well-ventilated area, preferably a chemical fume hood.[\[4\]](#) Keep the container tightly closed when not in use.

Handling

- Avoid Dust Formation: Handle the solid chemical carefully to prevent the formation of dust and aerosols.[\[6\]](#)[\[7\]](#)
- Prevent Contact: Avoid all personal contact, including inhalation and direct contact with skin and eyes.[\[2\]](#)
- No Personal Items: Do not eat, drink, or smoke in the handling area.[\[4\]](#)

Post-Handling

- Decontamination: Immediately change any contaminated clothing.
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling is complete and before leaving the laboratory.[\[4\]](#)[\[7\]](#)

First Aid Measures

In the event of exposure, follow these immediate first aid protocols and seek medical attention. Show the Safety Data Sheet to the attending physician.[\[7\]](#)

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.[7]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Immediately make the victim drink water (two glasses at most). Consult a physician.[7][8]

Disposal Plan: Step-by-Step Guidance

5-Chloro-6-methyluracil is a halogenated organic compound and must be disposed of as hazardous chemical waste in accordance with all federal, state, and local regulations.[9]

Waste Segregation

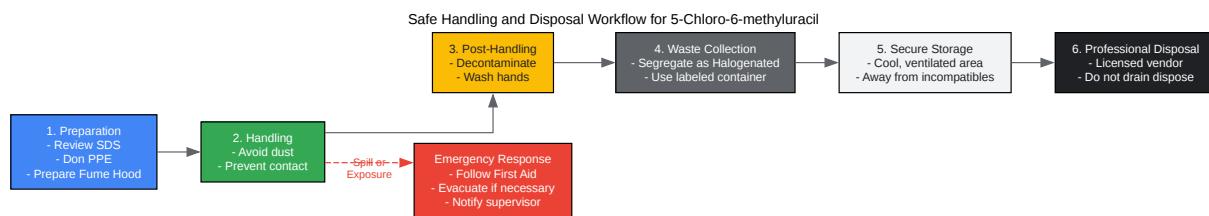
- Isolate Halogenated Waste: It is critical to collect **5-Chloro-6-methyluracil** waste separately from non-halogenated chemical waste.[9] Mixing waste streams can complicate disposal.[9]

Waste Collection

- Use Designated Containers: Collect all waste, including the chemical and any contaminated materials (e.g., gloves, wipes, pipette tips), in a designated, compatible, and sealable container clearly labeled for "Hazardous Halogenated Waste".[9]
- Proper Labeling: The container must be clearly labeled with "Hazardous Waste" and identify the contents, including "**5-Chloro-6-methyluracil**".[9]

Storage and Disposal

- Secure Storage: Store the sealed waste container in a cool, well-ventilated, and secure area away from incompatible materials.[8][9]
- Professional Disposal: Arrange for the disposal of the waste through a licensed professional waste disposal service.[7] Incineration at a facility with appropriate scrubbers is a common disposal method for halogenated compounds.[9] Do not let the product enter drains.[7]



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Caption: Workflow for handling **5-Chloro-6-methyluracil** from preparation to disposal.

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